

safety, handling, and MSDS for 4-Bromo-2-tert-butylphenol

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Compound of Interest

Compound Name: 4-Bromo-2-tert-butylphenol

Cat. No.: B178157

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An In-depth Technical Guide to the Safe Handling of 4-Bromo-2-tert-butylphenol

For the modern research scientist and drug development professional, a comprehensive understanding of chemical safety is not merely a regulatory formality but a cornerstone of scientific integrity and operational excellence. This guide provides a detailed examination of the safety, handling, and Material Safety Data Sheet (MSDS) for **4-Bromo-2-tert-butylphenol**, a compound utilized in various synthetic applications. By elucidating the principles behind safe handling protocols, this document aims to empower researchers to mitigate risks and foster a culture of safety within the laboratory.

Chemical Identity and Physicochemical Properties

A thorough understanding of a chemical's properties is fundamental to its safe handling. **4-Bromo-2-tert-butylphenol** is a substituted phenol with the molecular formula $C_{10}H_{13}BrO$.^[1] Its key physicochemical properties are summarized in the table below.

| Property | Value | Source |
|------------------|---------------|--------|
| Molecular Weight | 229.11 g/mol | [1] |
| CAS Number | 10323-39-4 | [1] |
| Appearance | Liquid | [2][3] |
| Purity | Typically 95% | [2][3] |
| Relative Density | 1.37 | [3] |

These properties inform handling procedures. For instance, its liquid state at room temperature necessitates precautions against spills and splashes.

Hazard Identification and GHS Classification

4-Bromo-2-tert-butylphenol presents several health and environmental hazards, as classified by the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1]

GHS Hazard Statements:

- H302: Harmful if swallowed.[1][3][4]
- H312: Harmful in contact with skin.[1][4]
- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1][4]
- H332: Harmful if inhaled.[3][4]
- H410: Very toxic to aquatic life with long lasting effects.[5]

Some sources also indicate a potential for reproductive harm, with the hazard statement H361f: Suspected of damaging fertility.[5] This highlights the importance of minimizing exposure, particularly for individuals of reproductive age. The environmental toxicity underscores the need for responsible disposal to prevent contamination of aquatic ecosystems.[5]

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, beginning with engineering controls and supplemented by appropriate personal protective equipment.

Engineering Controls

The primary method for controlling exposure to hazardous chemicals is through engineering controls.

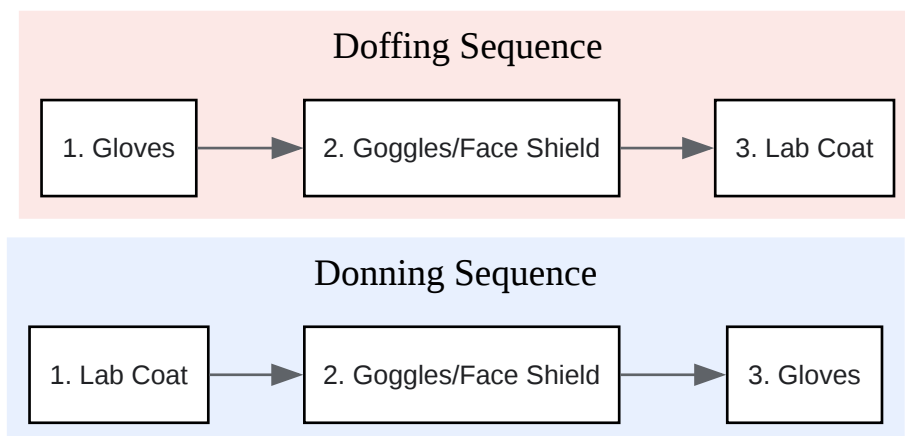
- **Fume Hood:** All handling of **4-Bromo-2-tert-butylphenol** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[6\]](#)[\[7\]](#) This is critical to minimize the inhalation of harmful vapors.
- **Eyewash Stations and Safety Showers:** Readily accessible and fully functional eyewash stations and safety showers are mandatory in any laboratory where this chemical is handled.[\[7\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

The selection of PPE is dictated by the specific hazards of the chemical. For **4-Bromo-2-tert-butylphenol**, the following PPE is required:[\[6\]](#)[\[7\]](#)

- **Eye and Face Protection:** Chemical splash goggles are the minimum requirement.[\[6\]](#) A face shield should be worn in situations where there is a higher risk of splashing.[\[9\]](#)[\[10\]](#)
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves, such as nitrile rubber, are essential.[\[7\]](#) It is crucial to inspect gloves for any signs of degradation or puncture before each use.
 - **Lab Coat:** A long-sleeved laboratory coat must be worn to protect the skin from accidental contact.[\[7\]](#)
- **Respiratory Protection:** In situations where ventilation is inadequate or if dusts/aerosols are generated, a NIOSH/MSHA approved respirator is necessary.[\[7\]](#)

The following diagram illustrates the proper workflow for donning and doffing PPE to prevent cross-contamination.



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Caption: PPE Donning and Doffing Workflow

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is paramount to minimizing risk.

Handling

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Wash hands thoroughly after handling the chemical.[\[6\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[7\]](#)
- Use this chemical in a well-ventilated area.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[7\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[7\]](#)

- Keep the container tightly closed.[11][12]
- Store away from incompatible materials, such as strong oxidizing agents.[6][11]
- Store in a locked cabinet or other secure area to restrict access.[5]

First Aid and Emergency Procedures

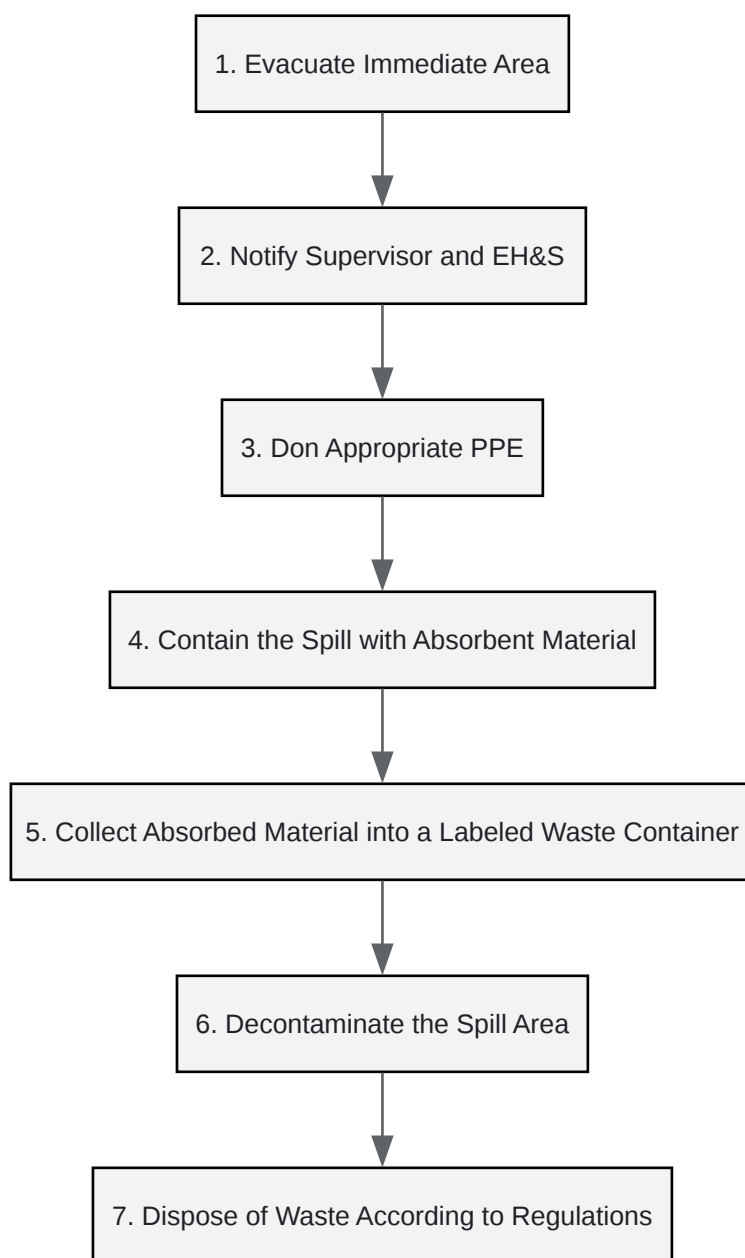
In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6][13]
- After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[5][6]
- After Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][6]
- After Swallowing: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

Spill Response

In the event of a spill, the following procedure should be followed.



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